

Core Molecular Identity and Physicochemical Properties

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Compound of Interest

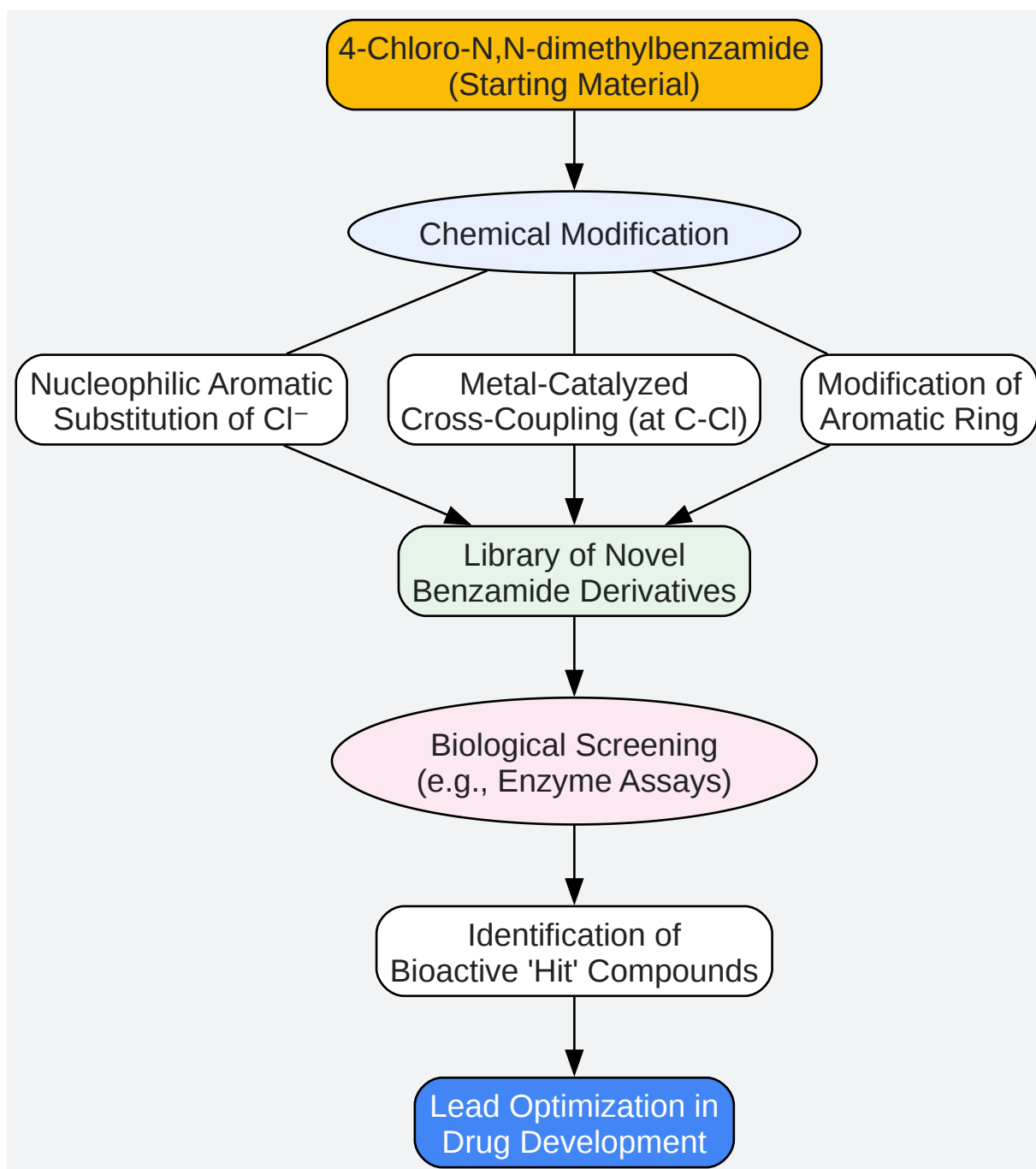
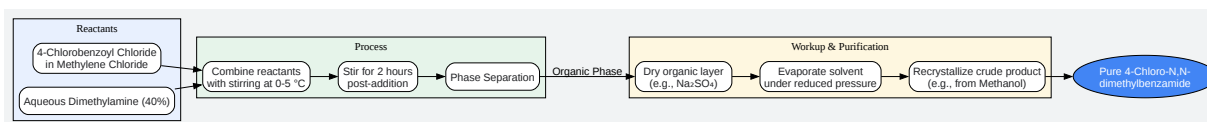
Compound Name: 4-Chloro-N,N-dimethylbenzamide

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4-Chloro-N,N-dimethylbenzamide, with the CAS Registry Number 14062-80-7, is a substituted aromatic amide.^{[1][2]} Its structure features a central benzamide core, substituted with a chlorine atom at the para (4-) position of the benzene ring and two methyl groups on the amide nitrogen. This specific arrangement of functional groups dictates its chemical behavior and utility as a synthetic building block.

The chlorine atom acts as a deactivating but ortho-, para-directing group for electrophilic aromatic substitution, while also providing a site for nucleophilic aromatic substitution under certain conditions. The tertiary amide group is generally stable but can be hydrolyzed under harsh acidic or basic conditions.



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References

- 1. 4-Chloro-N,N-dimethylbenzamide | C₉H₁₀ClNO | CID 84180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
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